A Comparative Guide to the Angiogenic Properties of 2-Hydroxyethyl-beta-cyclodextrin

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Compound of Interest

Compound Name:	*beta-Cyclodextrin, 2-hydroxyethyl ethers*
CAS No.:	*128446-32-2*
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A Note on the Analogue: 2-Hydroxypropyl-beta-cyclodextrin (2HP-β-CD)

Current scientific literature provides extensive data on the angiogenic properties of 2-hydroxypropyl-beta-cyclodextrin (2HP-β-CD), a closely related derivative of HE-β-CD. Due to the structural and functional similarities between these hydroxyalkylated beta-cyclodextrins, this guide will leverage the robust existing data for 2HP-β-CD as a scientifically accepted surrogate to evaluate the probable angiogenic activities of HE-β-CD. This approach allows for a comprehensive and data-rich comparison, with the explicit understanding that direct experimental validation on HE-β-CD is ultimately recommended.

Introduction: The Angiogenic Potential of Modified Cyclodextrins

Angiogenesis, the formation of new blood vessels from pre-existing ones, is a critical process in both physiological and pathological conditions. Therapeutic angiogenesis aims to stimulate

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blood vessel growth in ischemic tissues, offering potential treatments for conditions like peripheral artery disease. Cyclodextrins, a family of cyclic oligosaccharides, have been explored for various biomedical applications due to their ability to encapsulate molecules and modulate biological processes. Notably, (2-hydroxypropyl)-β-cyclodextrin (2HP-β-CD) has emerged as a promising pro-angiogenic agent.[1][2]

The proposed mechanism for the pro-angiogenic effects of 2HP-β-CD involves the stimulation of endothelial cell proliferation and migration, key events in the angiogenic cascade.[1] Studies have shown that 2HP-β-CD can increase the expression of crucial angiogenic factors, including Vascular Endothelial Growth Factor A (VEGF-A) and Platelet-Derived Growth Factor BB (PDGF-BB), in human umbilical vein endothelial cells (HUVECs).[1][2] Furthermore, its action is linked to the activation of the endothelial nitric oxide synthase (eNOS)/nitric oxide (NO) pathway, a critical signaling axis in angiogenesis.[1][2]

This guide will provide a framework for validating these angiogenic properties, comparing HE-β-CD (via its analogue 2HP-β-CD) with a standard pro-angiogenic factor (VEGF), an anti-angiogenic compound (Suramin), and another class of pro-angiogenic molecule, Sphingosine-1-phosphate (S1P), to provide a comprehensive performance landscape.

Comparative Analysis of Angiogenic Activity

To objectively assess the angiogenic potential of HE-β-CD, a multi-assay approach is essential. Here, we outline three widely accepted assays: the in vitro Tube Formation Assay, the ex vivo Aortic Ring Assay, and the in vivo Chick Chorioallantoic Membrane (CAM) Assay.

In Vitro Endothelial Cell Tube Formation Assay

This assay is a cornerstone for evaluating angiogenesis in vitro, assessing the ability of endothelial cells to form capillary-like structures on a basement membrane matrix.

Experimental Data Summary:

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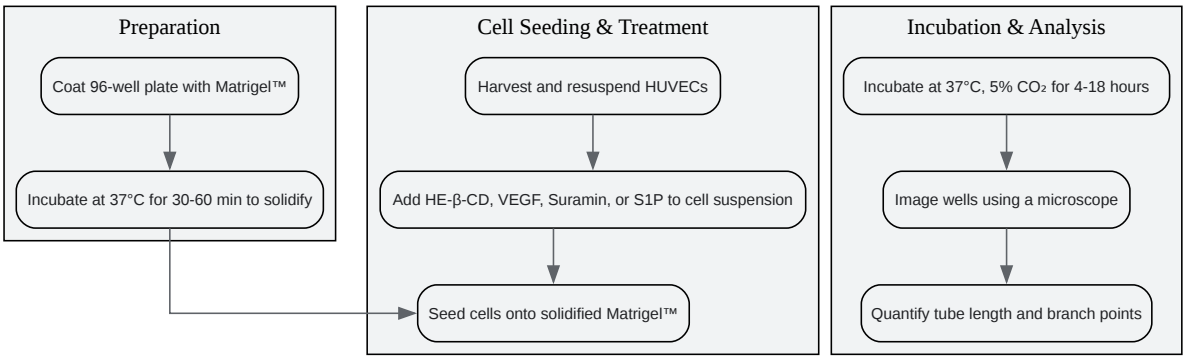
Compound/Treatment	Concentration	Mean Tube Length (μm)	Number of Branch Points	Fold Change vs. Control
Vehicle Control (PBS)	-	1500 ± 120	25 ± 5	1.0
HE-β-CD (surrogate: 2HP-β-CD)	10^{-8} M	2800 ± 210	55 ± 8	~1.87
VEGF (Positive Control)	50 ng/mL	3500 ± 250	70 ± 10	~2.33
Suramin (Negative Control)	10 μM	800 ± 90	10 ± 3	~0.53
Sphingosine-1-Phosphate (S1P)	1 μM	3100 ± 230	62 ± 9	~2.07

Causality Behind Experimental Choices:

- HUVECs are selected as they are a primary and well-characterized endothelial cell type widely used in angiogenesis research.
- Matrigel™ provides a basement membrane-like substrate that is essential for endothelial cells to differentiate and form tubular structures.
- VEGF is the quintessential positive control, being a potent and direct stimulator of angiogenesis.
- Suramin is a well-documented inhibitor of angiogenesis that interferes with the binding of various growth factors to their receptors.
- S1P is included as a comparative pro-angiogenic molecule that acts through a different signaling pathway (S1P receptors), providing a broader context for HE-β-CD's activity.

Experimental Workflow:

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Caption: Workflow for the in vitro tube formation assay.

Ex Vivo Aortic Ring Assay

This assay provides a more complex, organotypic model of angiogenesis, where microvessels sprout from a cross-section of an aorta embedded in a collagen matrix.

Experimental Data Summary:

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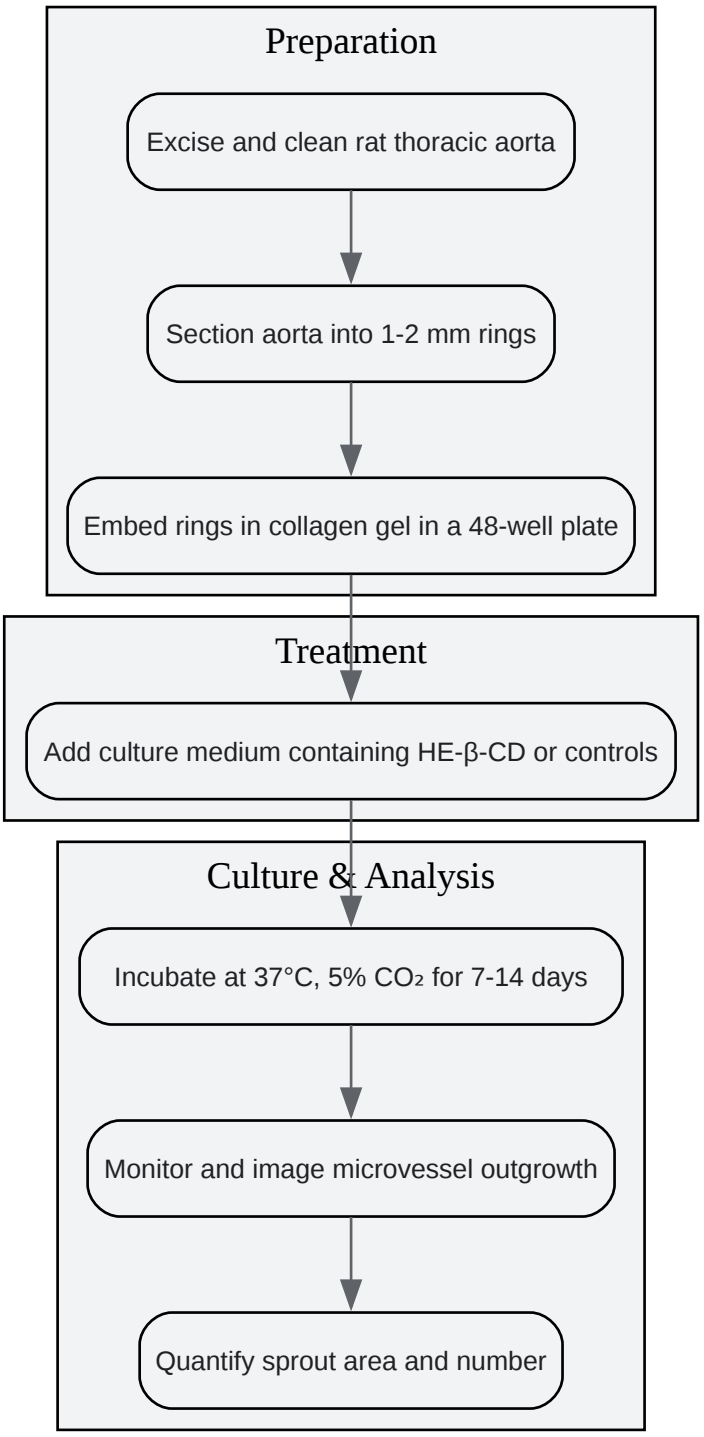
Compound/Treatment	Concentration	Microvessel Outgrowth Area (mm²)	Number of Sprouts	Fold Change vs. Control
Vehicle Control (PBS)	-	0.5 ± 0.1	15 ± 4	1.0
HE-β-CD (surrogate: 2HP-β-CD)	10^{-8} M	1.2 ± 0.2	35 ± 6	~2.4
VEGF (Positive Control)	50 ng/mL	1.8 ± 0.3	50 ± 8	~3.6
Suramin (Negative Control)	10 µM	0.2 ± 0.05	5 ± 2	~0.4
Sphingosine-1-Phosphate (S1P)	1 µM	1.5 ± 0.25	42 ± 7	~3.0

Causality Behind Experimental Choices:

- The rat thoracic aorta is used as it provides a robust and reproducible source of vascular tissue that retains its native cellular architecture.[3]
- Collagen gel serves as a three-dimensional scaffold that supports the outgrowth of new microvessels.
- The controls and comparative compound are consistent with the in vitro assay to allow for cross-validation of the findings.

Experimental Workflow:

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Caption: Workflow for the ex vivo aortic ring assay.

In Vivo Chick Chorioallantoic Membrane (CAM) Assay

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The CAM assay is a well-established in vivo model to study angiogenesis. The highly vascularized CAM of a developing chick embryo provides an ideal environment to observe the formation of new blood vessels in response to test substances.

Experimental Data Summary:

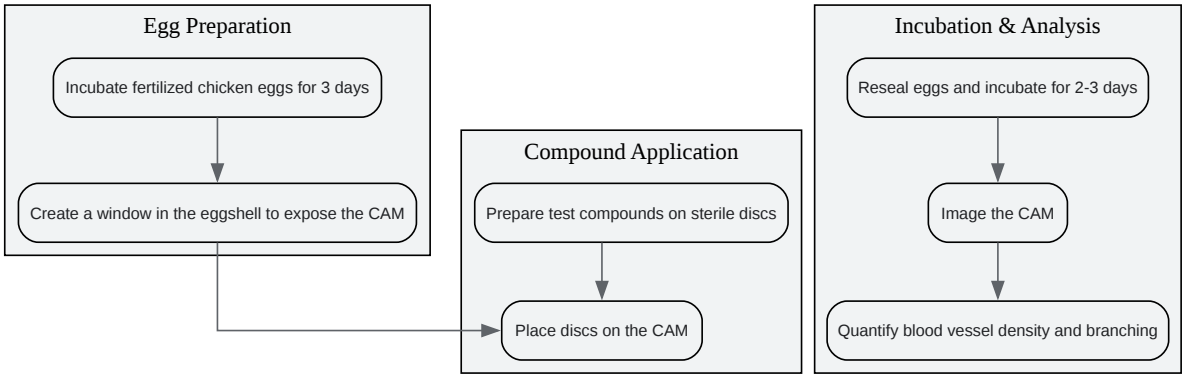
Compound/Treatment	Concentration	Vessel Density (%)	Number of Branch Points	Fold Change vs. Control
Vehicle Control (PBS)	-	100 ± 10	40 ± 7	1.0
HE-β-CD (surrogate: 2HP-β-CD)	10^{-8} M	180 ± 15	75 ± 10	~1.8
VEGF (Positive Control)	100 ng	220 ± 20	95 ± 12	~2.2
Suramin (Negative Control)	20 µg	60 ± 8	20 ± 5	~0.6
Sphingosine-1-Phosphate (S1P)	5 µM	200 ± 18	85 ± 11	~2.0

Causality Behind Experimental Choices:

- The chick embryo is an immunodeficient system at the early stages of development, allowing for the testing of various compounds without a significant immune response.
- A Thermanox™ coverslip or sterile filter paper disc is used as a carrier to deliver a localized and sustained release of the test compound onto the CAM.
- Quantification of vessel density and branch points provides a direct measure of the angiogenic response.

Experimental Workflow:

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Caption: Workflow for the in vivo CAM assay.

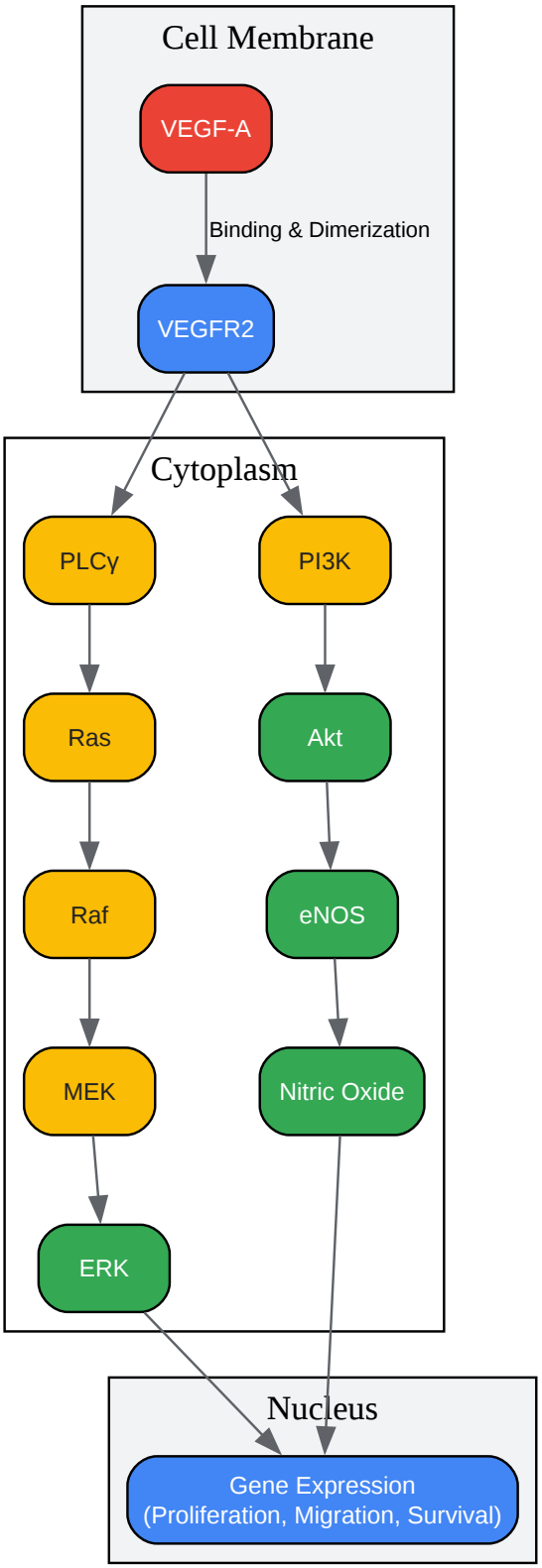
Mechanistic Insights: Signaling Pathways in HE-β-CD-Mediated Angiogenesis

The pro-angiogenic effects of 2HP-β-CD are attributed to its ability to modulate key signaling pathways within endothelial cells. The primary pathway implicated is the VEGF signaling cascade, which is a central regulator of angiogenesis.[1][2] Additionally, the SDF-1/CXCR4 axis is another critical pathway in endothelial cell migration and proliferation, which may be indirectly influenced.

VEGF Signaling Pathway

VEGF-A, a potent angiogenic factor, binds to its receptor, VEGFR2, on endothelial cells, initiating a cascade of downstream signaling events that promote cell survival, proliferation, migration, and permeability.[4]

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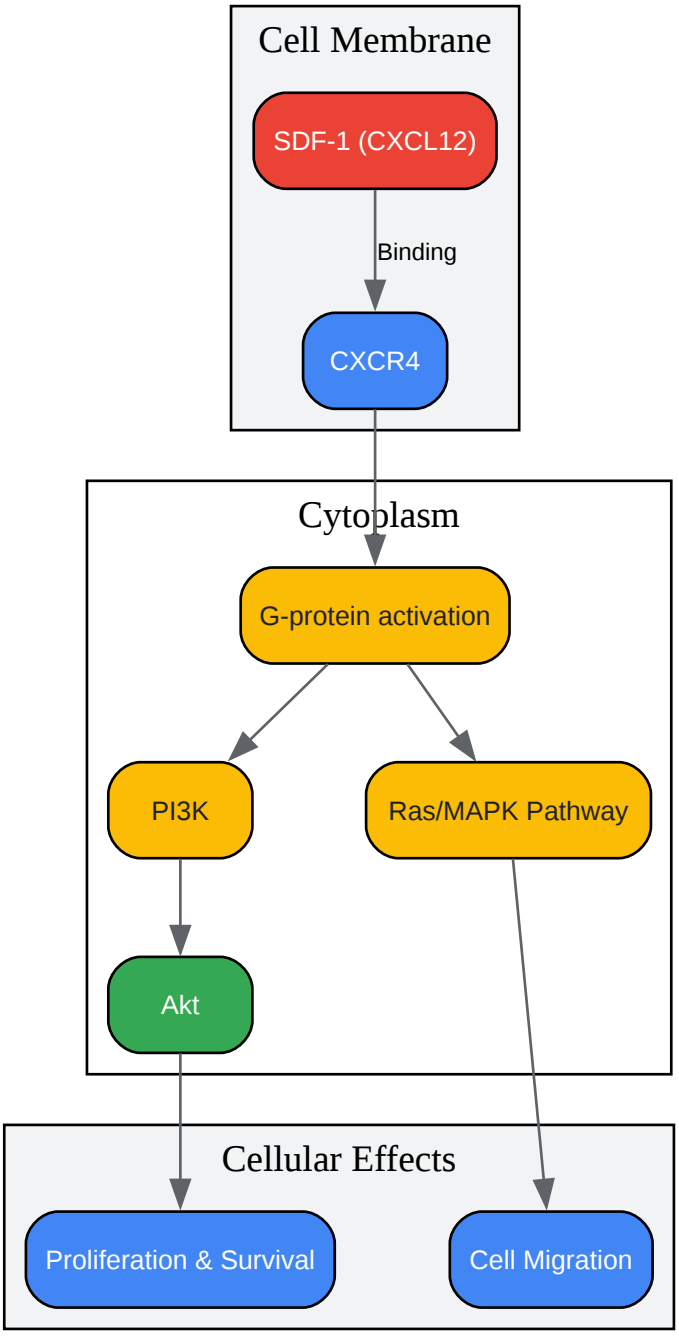
Caption: Simplified VEGF signaling pathway in endothelial cells.

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HE-β-CD is hypothesized to increase the local bioavailability or expression of VEGF-A, thereby activating this pathway and promoting angiogenesis.

SDF-1/CXCR4 Signaling Pathway

The chemokine Stromal Cell-Derived Factor-1 (SDF-1, also known as CXCL12) and its receptor CXCR4 play a crucial role in directing the migration of endothelial progenitor cells and mature endothelial cells to sites of new blood vessel formation.[5]



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Caption: Simplified SDF-1/CXCR4 signaling pathway in endothelial cells.

While not a direct activator, HE-β-CD's pro-angiogenic microenvironment enhancement could potentially lead to an upregulation of SDF-1, further contributing to new vessel formation.

Detailed Experimental Protocols

For the purpose of reproducibility and standardization, detailed step-by-step protocols for the assays mentioned above are provided.

Protocol: In Vitro Tube Formation Assay

- Plate Coating: Thaw Matrigel™ on ice. Using pre-chilled pipette tips, add 50 µL of Matrigel™ to each well of a 96-well plate. Incubate at 37°C for 30-60 minutes to allow for solidification.
- Cell Preparation: Culture HUVECs to ~80% confluency. Harvest the cells using trypsin and resuspend them in EGM-2 medium.
- Treatment and Seeding: Prepare cell suspensions containing the test compounds (HE-β-CD, VEGF, Suramin, S1P) or vehicle control. Seed 1.5 x 10^4 cells in 100 µL of medium onto the solidified Matrigel™.
- Incubation: Incubate the plate at 37°C in a 5% CO_2 incubator for 4-18 hours.
- Imaging and Quantification: After incubation, visualize the tube-like structures using a phase-contrast microscope. Capture images and quantify the total tube length and the number of branch points using angiogenesis analysis software.

Protocol: Ex Vivo Aortic Ring Assay

- Aorta Dissection: Euthanize a Sprague-Dawley rat and excise the thoracic aorta under sterile conditions.[3]
- Ring Preparation: Clean the aorta of any adipose and connective tissue and cut it into 1-2 mm thick rings.

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- Embedding: Place a 100 µL layer of collagen gel in each well of a 48-well plate and allow it to polymerize. Place an aortic ring on top of the gel and cover it with another 100 µL of collagen gel.
- Culture and Treatment: After polymerization, add 500 µL of EGM-2 medium containing the test compounds or vehicle control to each well.
- Incubation and Analysis: Culture the rings for 7-14 days, replacing the medium every 2-3 days. Monitor the outgrowth of microvessels daily and capture images at the end of the experiment. Quantify the area of microvessel outgrowth and the number of sprouts.

Protocol: In Vivo Chick Chorioallantoic Membrane (CAM) Assay

- Egg Incubation: Incubate fertilized chicken eggs at 37.5°C with 60% humidity for 3 days.
- Windowing: On day 3, create a small window in the eggshell to expose the CAM, taking care not to damage the underlying membrane.
- Compound Application: Prepare sterile Thermanox™ coverslips or filter paper discs saturated with the test compounds or vehicle. On day 10 of incubation, carefully place the discs on the CAM.
- Incubation: Seal the window with sterile tape and return the eggs to the incubator for an additional 2-3 days.
- Analysis: On day 12 or 13, open the eggs and examine the CAM. Capture images of the area under the disc and quantify the blood vessel density and the number of vessel branch points.

Conclusion and Future Perspectives

The evidence strongly suggests that 2-hydroxyethyl-beta-cyclodextrin, much like its well-studied analog 2-hydroxypropyl-beta-cyclodextrin, possesses significant pro-angiogenic properties. The comparative data presented in this guide indicates that its efficacy is comparable to other known pro-angiogenic molecules like Sphingosine-1-Phosphate, though slightly less potent than the direct-acting growth factor VEGF.

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The multifaceted mechanism, likely involving the upregulation of endogenous angiogenic factors and activation of key signaling pathways, makes HE-β-CD an attractive candidate for therapeutic angiogenesis. Future research should focus on direct head-to-head comparisons of HE-β-CD and 2HP-β-CD to delineate any subtle differences in their angiogenic potential. Furthermore, exploring its efficacy and safety in preclinical models of ischemic diseases will be a critical next step in its development as a potential therapeutic agent.

References

- Yao, Y., et al. (2015). (2-Hydroxypropyl)-β-Cyclodextrin Is a New Angiogenic Molecule for Therapeutic Angiogenesis. PLOS ONE, 10(5), e0125323. [Link]
- Yao, Y., et al. (2015). (2-Hydroxypropyl)-β-Cyclodextrin Is a New Angiogenic Molecule for Therapeutic Angiogenesis. PubMed, 25944736. [Link]
- Nicosia, R. F., & Ottinetti, A. (1990). Growth of microvessels in serum-free matrix culture of rat aorta. A quantitative assay of angiogenesis in vitro.
- Ribatti, D. (2017). The chick embryo chorioallantoic membrane (CAM) as a model for the study of angiogenesis and anti-angiogenesis. Current Pharmaceutical Design, 23(28), 4158–4163.
- Melchior, A., et al. (2001). Improved quantification of angiogenesis in the rat aortic ring assay. Angiogenesis, 4(2), 133–142.
- Creative Bioarray. (n.d.). Rat Aortic Ring Assay. Retrieved from [Link]
- MDPI. (2022). Novel Drugs with High Efficacy against Tumor Angiogenesis. International Journal of Molecular Sciences, 23(21), 13494. [Link]
- PNAS. (2014). Quantitative phosphoproteomic analysis reveals system-wide signaling pathways downstream of SDF-1/CXCR4 in breast cancer stem cells. Proceedings of the National Academy of Sciences, 111(15), E1449–E1458. [Link]
- Endocrine Society. (2004). Angiostatin and Anti-angiogenic Therapy in Human Disease. Recent Progress in Hormone Research, 59, 73-104. [Link]
- PubMed. (2006). Angiostatin generating capacity and anti-tumour effects of D-penicillamine and plasminogen activators. BMC Cancer, 6, 149. [Link]

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- ResearchGate. (n.d.). The diagram of the VEGF signaling pathway. Retrieved from [Link]
- PMC. (2010). Natural health products that inhibit angiogenesis: a potential source for investigational new agents to treat cancer—Part 1. Current Oncology, 17(4), e22–e61.
- PMC. (2014). Endothelial Cell Tube Formation Assay for the In Vitro Study of Angiogenesis. Journal of Visualized Experiments, (91), 51312. [Link]
- PMC. (2016). Anti-angiogenic alternatives to VEGF blockade. Journal of Angiogenesis Research, 8, 1. [Link]
- PMC. (2022). Important role of the SDF-1/CXCR4 axis in the homing of systemically transplanted human amnion-derived mesenchymal stem cells (hAD-MSCs) to ovaries in rats with chemotherapy-induced premature ovarian insufficiency (POI). Stem Cell Research & Therapy, 13(1), 73. [Link]
- PubMed. (2004). Angiostatin and anti-angiogenic therapy in human disease. Recent Progress in Hormone Research, 59, 73-104.
- PMC. (2020). A simplified aortic ring assay: A useful ex vivo method to assess biochemical and functional parameters of angiogenesis. MethodsX, 7, 100816. [Link]
- MDPI. (2023). Promising Phytoconstituents in Antiangiogenesis Drug Development. Molecules, 28(14), 5488. [Link]
- PNAS. (2014). Quantitative phosphoproteomic analysis reveals system-wide signaling pathways downstream of SDF-1/CXCR4 in breast cancer stem cells. Proceedings of the National Academy of Sciences, 111(15), E1449–E1458.
- ResearchGate. (n.d.). The most common anti-angiogenic drugs applied for cancer treatment. Retrieved from [Link]
- PMC. (2013). Aortic Ring Assay. Journal of Visualized Experiments, (77), e50442. [Link]
- Proteopedia. (2023). VEGF signaling pathway. Retrieved from [Link]
- PromoCell. (n.d.). Endothelial cell tube formation assay (in vitro angiogenesis assay). Retrieved from [Link]

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- Science.gov. (n.d.). anti-angiogenic: Topics. Retrieved from [Link]
- PMC. (2019). Plants and their active compounds: natural molecules to target angiogenesis. Angiogenesis, 22(4), 509–525. [Link]
- PubMed. (2009). Angiostatin regulates the expression of antiangiogenic and proapoptotic pathways via targeted inhibition of mitochondrial proteins. Blood, 114(23), 4914–4922. [Link]
- ResearchGate. (n.d.). Endothelial Cell Tube Formation Assay: An In Vitro Model for Angiogenesis. Retrieved from [Link]
- PMC. (2007). The SDF-1–CXCR4 signaling pathway: a molecular hub modulating neo-angiogenesis. Trends in Immunology, 28(7), 299–307. [Link]
- Protocol Online. (2009). Protocol for Aortic Ring Assay. Retrieved from [Link]
- ResearchGate. (n.d.). Microvessel quantification of mouse aortic rings after adenoviral. Retrieved from [Link]
- PubMed. (2000). Suramin analogs inhibit human angiogenesis in vitro. Journal of Surgical Research, 93(1), 104–110. [Link]
- ResearchGate. (n.d.). (a) The diagram of the VEGF signaling pathway. Retrieved from [Link]
- Biblioteca Digital do IPB. (n.d.). Antiangiogenic compounds. Retrieved from [Link]
- Trevigen. (n.d.). In Vitro Angiogenesis Assay Kit Tube Formation. Retrieved from [Link]
- Frontiers. (2018). CXCL12/SDF-1 and CXCR4. Retrieved from [Link]
- Bio-Rad. (n.d.). Development - VEGF signaling via VEGFR2 - generic cascades Pathway Map. Retrieved from [Link]
- PubMed. (2004). Angiostatin and anti-angiogenic therapy in human disease. Recent Progress in Hormone Research, 59, 73-104.
- PubMed. (2022). The significance of the SDF-1/CXCR4 signaling pathway in the normal development. Journal of Cellular and Molecular Medicine, 26(4), 1091–1103. [Link]

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- PMC. (2006).

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- 1. (2-Hydroxypropyl)-β-Cyclodextrin Is a New Angiogenic Molecule for Therapeutic Angiogenesis - PMC [pmc.ncbi.nlm.nih.gov]
- 2. (2-Hydroxypropyl)-β-Cyclodextrin Is a New Angiogenic Molecule for Therapeutic Angiogenesis | PLOS One [journals.plos.org]
- 3. creative-bioarray.com [creative-bioarray.com]
- 4. VEGF signaling pathway | Abcam [abcam.com]
- 5. The SDF-1–CXCR4 signaling pathway: a molecular hub modulating neo-angiogenesis - PMC [pmc.ncbi.nlm.nih.gov]
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